

# An In-depth Technical Guide to Pentyl Acetate (CAS Number 628-63-7)

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## Compound of Interest

Compound Name: Pentyl acetate

Cat. No.: B166345

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Pentyl acetate**, with the Chemical Abstracts Service (CAS) registry number 628-63-7, is an organic compound classified as an ester.[1] It is also commonly known as n-amyl acetate, acetic acid pentyl ester, or banana oil due to its characteristic fruity aroma reminiscent of bananas and pears.[2][3][4] This colorless liquid is formed from the esterification of 1-pentanol and acetic acid.[1][4] While widely utilized in the flavor, fragrance, and coatings industries, its properties also lend it to niche applications within the pharmaceutical and research sectors.[3][4] This guide provides a comprehensive technical overview of **pentyl acetate**, focusing on its chemical and physical properties, synthesis, applications in research and drug development, and analytical considerations, tailored for a scientific audience.

## Chemical and Physical Properties

**Pentyl acetate** is a flammable, colorless liquid with low water solubility but is miscible with many organic solvents such as ethanol and ether.[1][3] Its key quantitative properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>	[1][2]
Molecular Weight	130.185 g/mol	[5]
Density	0.876 g/mL at 25 °C	[6][7]
Boiling Point	149.9 °C at 760 mmHg	[3][5]
Melting Point	-70.8 °C	[3][5]
Flash Point	23.9 °C	[3][5]
Vapor Pressure	4 mmHg at 20 °C	[3][6]
Vapor Density	4.5 (vs air)	[5][6]
Refractive Index	n <sub>20/D</sub> 1.402	[6][7]
Solubility in Water	Limited	[1][8]
LogP (Octanol/Water Partition Coefficient)	2.30	[5]
Autoignition Temperature	680 °F (360 °C)	[6]
Explosive Limits in Air	1.4 - 8.0% by volume	[3]

## Synthesis of Pentyl Acetate

The most common laboratory and industrial synthesis of **pentyl acetate** is through the Fischer esterification of 1-pentanol with acetic acid, using a strong acid catalyst such as sulfuric acid.[9] Another method involves the reaction of 1-pentanol with acetic anhydride, which is also acid-catalyzed and exothermic.[9]

## Experimental Protocol: Fischer Esterification

This protocol is a representative example of the synthesis of **pentyl acetate**.

Materials:

- 1-Pentanol

- Glacial Acetic Acid
- Concentrated Sulfuric Acid
- 5% Sodium Bicarbonate Solution
- Saturated Sodium Chloride Solution
- Anhydrous Magnesium Sulfate
- Boiling Chips

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Erlenmeyer flask
- Distillation apparatus

Procedure:

- In a round-bottom flask, combine 1-pentanol and an excess of glacial acetic acid.
- Carefully add a catalytic amount of concentrated sulfuric acid to the mixture while swirling.
- Add boiling chips and assemble a reflux apparatus.
- Heat the mixture to reflux for approximately 1 hour.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with cold water.

- Separate the aqueous layer.
- Wash the organic layer sequentially with 5% sodium bicarbonate solution (to neutralize the acid catalyst and excess acetic acid) and then with saturated sodium chloride solution (to aid in phase separation and remove residual water).
- Dry the crude **pentyl acetate** over anhydrous magnesium sulfate.
- Decant the dried ester into a distillation flask.
- Purify the **pentyl acetate** by simple distillation, collecting the fraction that boils at the appropriate temperature range.



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### Synthesis Workflow for **Pentyl Acetate**

## Applications in Research and Drug Development

While not a primary active pharmaceutical ingredient (API), **pentyl acetate**'s properties make it a useful compound in various stages of research and development.

- **Solvent and Excipient:** Due to its low toxicity and good solvency for a range of organic molecules, **pentyl acetate** is considered for use in pharmaceutical formulations.<sup>[4]</sup> It can act as a solvent in coatings, adhesives, and potentially in topical or transdermal drug delivery systems, although specific examples in marketed drugs are not prevalent.
- **Extraction Solvent:** **Pentyl acetate** is employed as an extractant in bioprocessing. A notable application is its use in the production of penicillin, where it serves to extract the antibiotic

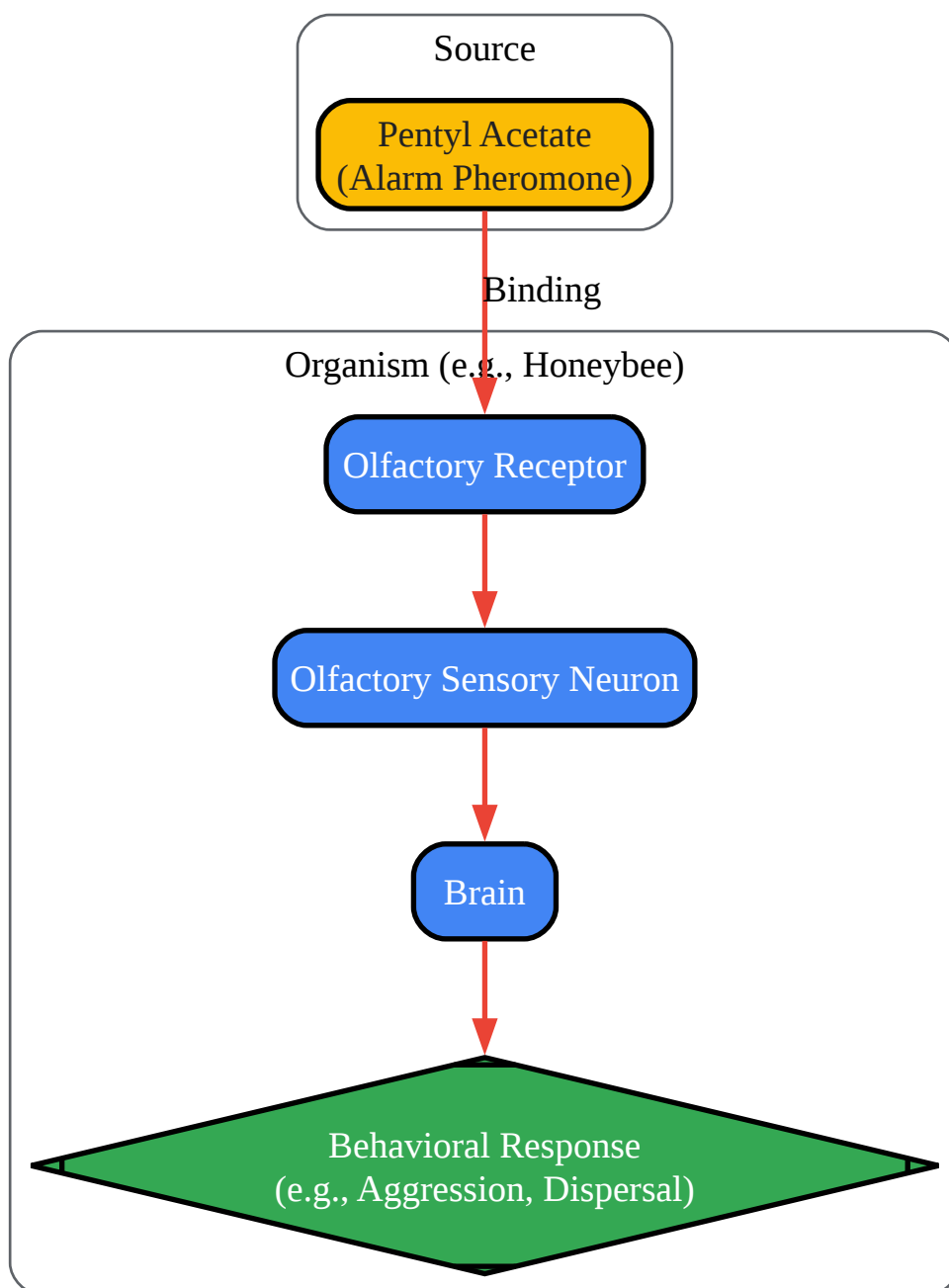
from the fermentation broth.[\[10\]](#)

- **Pheromone Research:** In the field of chemical ecology, iso-**pentyl acetate** is recognized as an alarm pheromone for honeybees. This biological signaling role, while not directly related to human drug development, provides a valuable model for studying ligand-receptor interactions and the behavioral effects of small molecules.
- **Potential Biomarker:** **Pentyl acetate** is a naturally occurring compound in various fruits.[\[1\]](#)[\[2\]](#)[\[5\]](#) Its detection in human samples could potentially serve as a biomarker for the consumption of these foods.[\[1\]](#)[\[2\]](#)[\[5\]](#)

## Biological Activity and Mechanism of Action

Currently, there is limited publicly available research detailing specific pharmacological activities or mechanisms of action for **pentyl acetate** in mammalian systems. The biological effects of **pentyl acetate** are generally considered in the context of toxicology at high concentrations, where it can cause irritation and central nervous system depression.[\[11\]](#)

Upon absorption, it is expected to be hydrolyzed by esterases into acetic acid and 1-pentanol, which are then further metabolized. The biological effects would likely be attributable to these metabolites. While acetate itself is a key metabolite and signaling molecule, the specific contribution of **pentyl acetate** as a pro-drug for acetate has not been extensively studied in a therapeutic context.



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Conceptual Diagram of Pheromone Signaling

## Analytical Methods

The analysis of **pentyl acetate** in various matrices is typically performed using gas chromatography (GC) coupled with a suitable detector, most commonly a flame ionization detector (FID) or a mass spectrometer (MS).

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is the gold standard for the identification and quantification of volatile compounds like **pentyl acetate**. It provides both retention time and mass spectral data, allowing for high confidence in identification. For analysis in biological matrices such as blood or urine, a sample preparation step involving extraction (e.g., liquid-liquid extraction or solid-phase microextraction) would be necessary to isolate the analyte from the complex matrix.
- **Gas Chromatography with Flame Ionization Detection (GC-FID):** This method is robust for quantification but lacks the specificity of mass spectrometry for identification.

While general methods for the analysis of volatile organic compounds in biological fluids are well-established, specific, validated protocols for the routine quantification of **pentyl acetate** in human plasma or other clinical samples are not widely reported in the literature, likely due to a lack of clinical demand.

## Safety and Toxicology

**Pentyl acetate** is considered to have low acute toxicity.<sup>[4]</sup> However, it is a flammable liquid and its vapor can form explosive mixtures with air.<sup>[3]</sup> The primary health hazards associated with exposure are:

- **Irritation:** Vapors can cause irritation to the eyes, nose, and respiratory tract.<sup>[2]</sup>
- **Central Nervous System Depression:** At high concentrations, it can cause symptoms such as dizziness, headache, and nausea.<sup>[2]</sup>
- **Skin Contact:** Prolonged or repeated skin contact may cause dryness and cracking.<sup>[12]</sup>

Appropriate personal protective equipment, including safety glasses, gloves, and respiratory protection in poorly ventilated areas, should be used when handling **pentyl acetate**.

## Conclusion

**Pentyl acetate** (CAS 628-63-7) is a versatile ester with well-characterized chemical and physical properties. Its primary utility in the pharmaceutical and research domains is as a low-toxicity solvent and extractant. While it serves as an interesting model for pheromone signaling in insects, there is a notable lack of research into its specific pharmacological effects and

mechanisms of action in humans. For drug development professionals, its value lies more in its application as an excipient or in bioprocessing rather than as a therapeutic agent. Future research could explore its potential in novel drug delivery systems or as a biomarker, though its current applications remain firmly rooted in its solvent properties.

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## References

- 1. Showing Compound Pentyl acetate (FDB018599) - FooDB [foodb.ca]
- 2. NP-MRD: Showing NP-Card for Pentyl acetate (NP0049301) [np-mrd.org]
- 3. marketpublishers.com [marketpublishers.com]
- 4. The optimization and validation of a gas chromatography-mass spectrometry method to analyze the concentration of acetate, propionate and butyrate in human plasma or serum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Human Metabolome Database: Showing metabocard for Pentyl acetate (HMDB0039095) [hmdb.ca]
- 6. Amyl Acetate | C<sub>7</sub>H<sub>14</sub>O<sub>2</sub> | CID 12348 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Gas Chromatography-Mass Spectrometry Method for the Quantitative Identification of 23 New Psychoactive Substances in Blood and Urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Amyl acetate - Wikipedia [en.wikipedia.org]
- 11. ser.nl [ser.nl]
- 12. ymdb.ca [ymdb.ca]
- To cite this document: BenchChem. [An In-depth Technical Guide to Pentyl Acetate (CAS Number 628-63-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166345#pentyl-acetate-cas-number-628-63-7]



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